

Isoprothiolane-d4: An In-depth Technical Guide to its Environmental Fate and Degradation

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Compound of Interest

Compound Name: Isoprothiolane-d4

Cat. No.: B12417466

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Disclaimer: This document focuses on the environmental fate and degradation of Isoprothiolane. **Isoprothiolane-d4** is the deuterium-labeled form of Isoprothiolane and is primarily used as an internal standard or tracer in analytical studies. Specific environmental fate studies on **Isoprothiolane-d4** are not readily available in the public domain. It is a standard scientific assumption that the deuteration at the 4 and 5 positions of the dithiolane ring does not significantly alter the key physicochemical properties or the environmental degradation pathways compared to the non-labeled parent compound. Therefore, this guide is based on the available data for Isoprothiolane.

Executive Summary

Isoprothiolane is a systemic fungicide characterized by its hydrolytic stability under acidic and neutral conditions and its susceptibility to degradation under alkaline conditions, photolysis, and microbial action. Its mobility in soil is generally low to moderate, influenced by soil organic matter content. The primary degradation pathways involve hydrolysis of the ester linkages and oxidation of the sulfur atoms in the dithiolane ring, leading to the formation of key metabolites such as isoprothiolane monoester and isoprothiolane monosulfoxide. This guide provides a comprehensive overview of the abiotic and biotic degradation processes of Isoprothiolane, detailed experimental protocols for assessing its environmental fate, and quantitative data to support environmental risk assessments.

Physicochemical Properties

A sound understanding of the physicochemical properties of a compound is fundamental to predicting its environmental distribution and fate.

Property	Value	Reference
IUPAC Name	diisopropyl 1,3-dithiolan-2-ylidenemalonate	[1]
CAS Number	50512-35-1 (Isoprothiolane)	[1]
Molecular Formula	C ₁₂ H ₁₈ O ₄ S ₂	[1]
Molecular Weight	290.4 g/mol	[1]
Water Solubility	48.5 mg/L (at 20°C)	[2]
Vapor Pressure	4.93 x 10 ⁻⁴ Pa (at 25°C)	[1]
Log P (octanol-water partition coefficient)	2.80	[1]

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, are significant pathways for the transformation of Isoprothiolane in the environment.

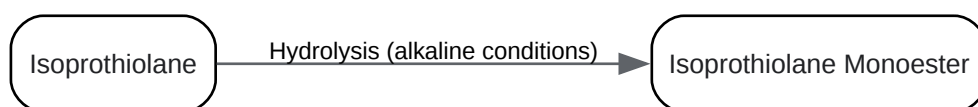
Hydrolysis

Isoprothiolane is stable to hydrolysis in acidic and neutral aqueous solutions. However, it undergoes hydrolysis under alkaline conditions, primarily through the cleavage of one of the isopropyl ester linkages to form isoprothiolane monoester.[2][3]

Quantitative Data for Hydrolysis

pH	Temperature (°C)	DT ₅₀ (days)	Reference
4	50	Stable	[3]
7	50	Stable	[3]
9	40	147	[3]
9	50	26	[3]
9	60	9.0	[3]

Hydrolytic Degradation Pathway



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Caption: Hydrolytic degradation of Isoprothiolane.

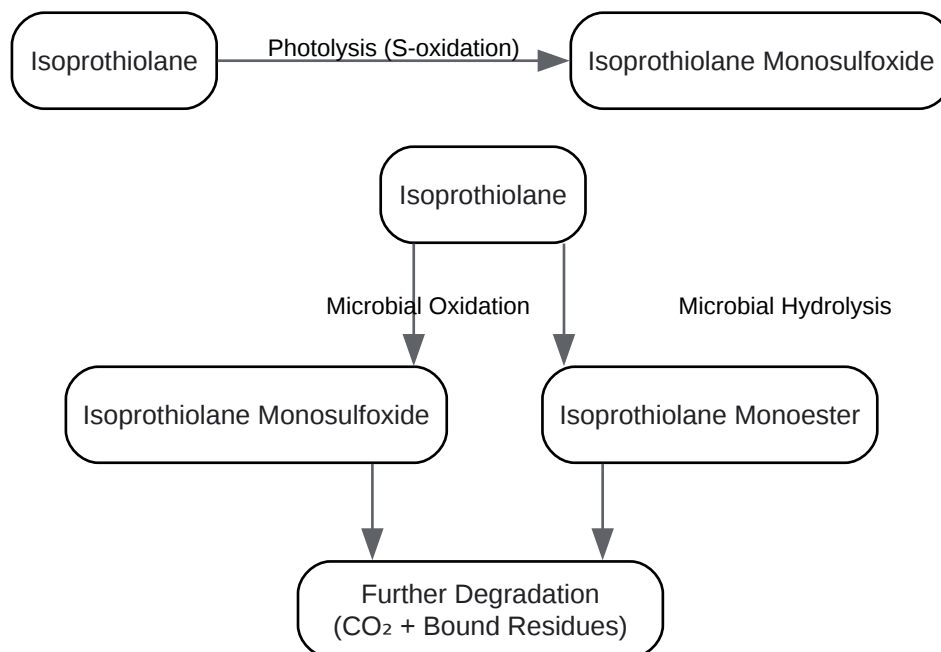
Photolysis

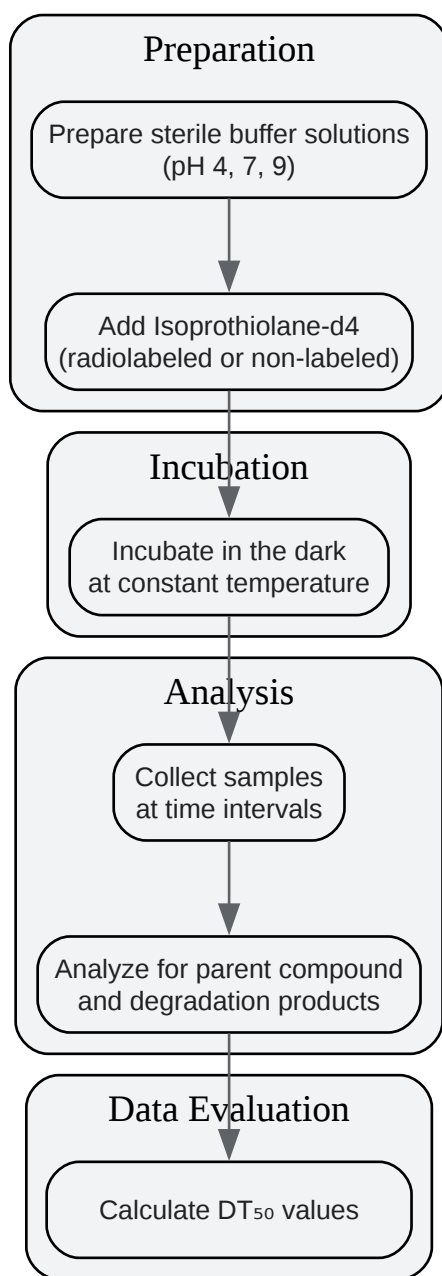
Isoprothiolane is susceptible to photodegradation in both soil and water. The primary photolytic transformation in soil is the oxidation of one of the sulfur atoms to form isoprothiolane monosulfoxide.

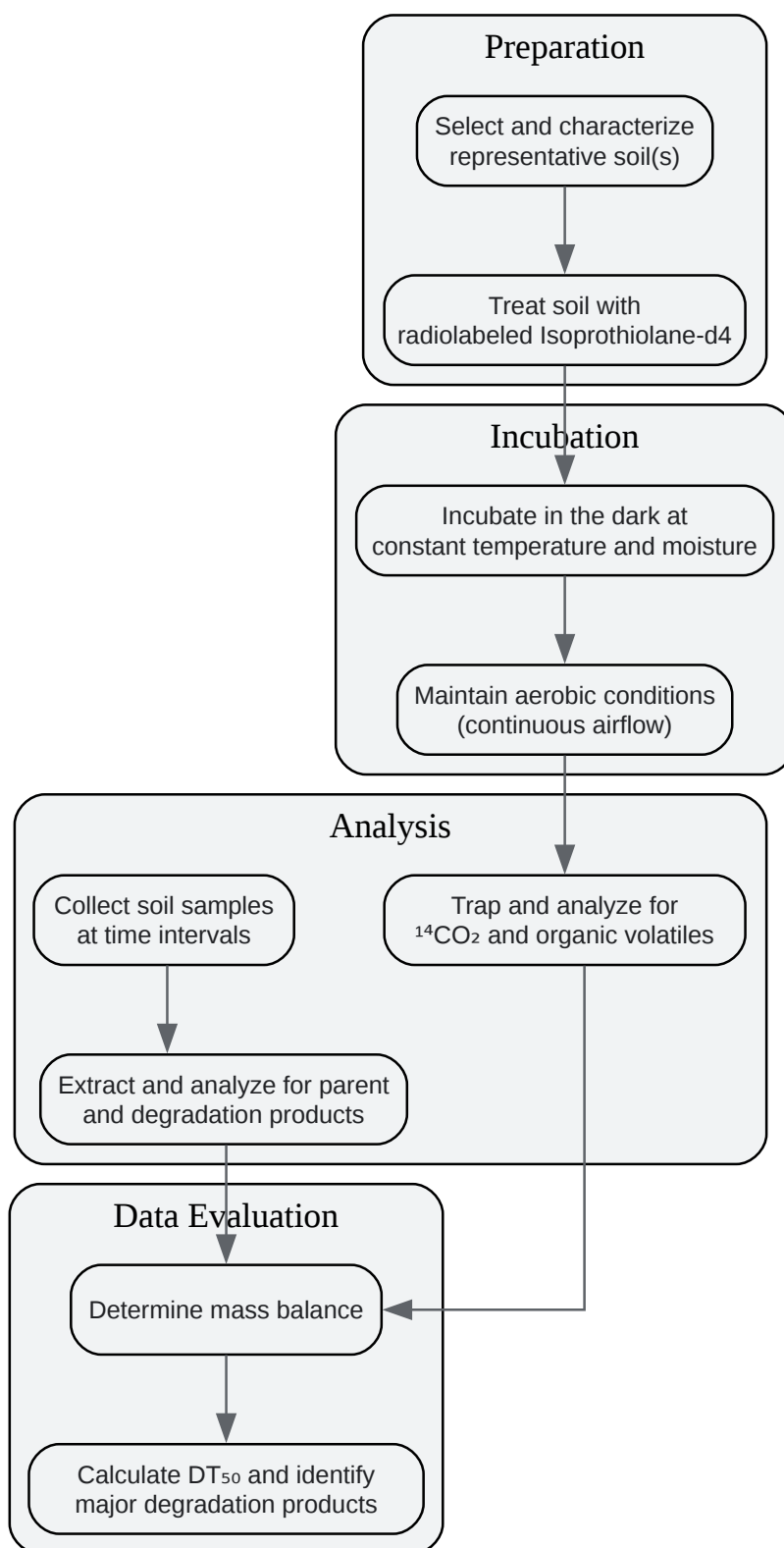
Quantitative Data for Soil Photolysis

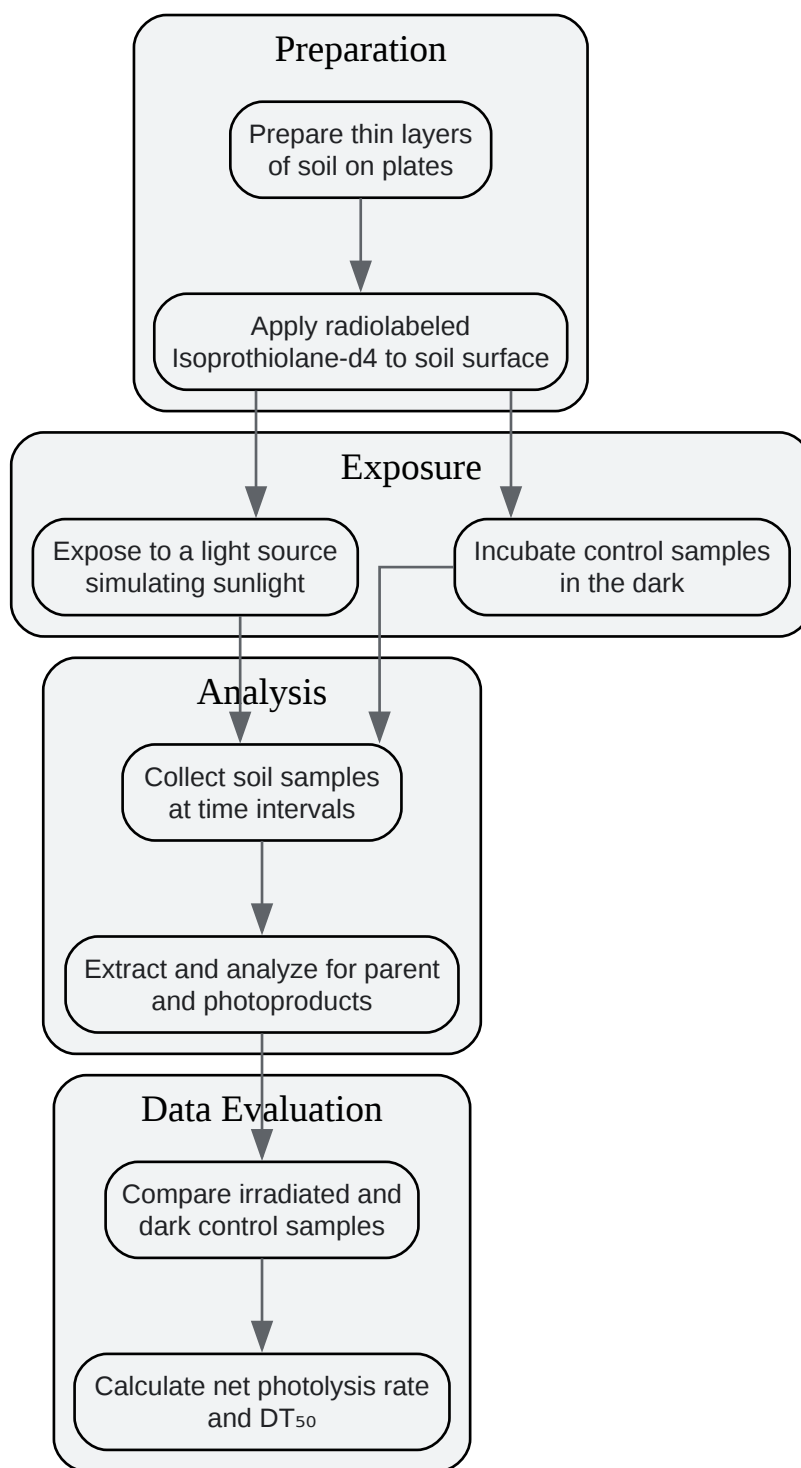
Parameter	Value (days)	Conditions	Reference
DT ₅₀	28	Net photodegradation on sandy clay loam soil	[3]
DT ₉₀	92	Net photodegradation on sandy clay loam soil	[3]

Soil Photolysis Degradation Pathway









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